Sulfonyl Pyrazoles with Propoxy Functionality: A Technical Guide to Synthesis and SAR

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Compound of Interest

Compound Name:	*1-((3-methyl-4-propoxyphenyl)sulfonyl)-1H-pyrazole*
CAS No.:	*957494-94-9*
Cat. No.:	*B497841*

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Executive Summary

This technical guide analyzes the medicinal chemistry and synthetic utility of sulfonyl pyrazoles functionalized with propoxy groups. While sulfonyl pyrazoles (e.g., Celecoxib) are established pharmacophores in anti-inflammatory and antineoplastic therapy, the specific incorporation of a propoxy (

) moiety represents a critical optimization strategy in Structure-Activity Relationship (SAR) studies. The propoxy chain serves as a lipophilic probe, often utilized to fill hydrophobic pockets within enzyme active sites (such as COX-2 or kinases) or to modulate membrane permeability (LogP) without introducing excessive steric bulk.

Part 1: Chemical Architecture & Rational Design

The Pharmacophore

The scaffold consists of two primary domains:

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- The Pyrazole Core: A 5-membered aromatic heterocycle containing two adjacent nitrogen atoms. It serves as a rigid linker that orients substituents in 3D space.
- The Sulfonyl Group (

  ): typically attached at the

  or

  position. This group acts as a hydrogen bond acceptor and is critical for anchoring the molecule in active sites (e.g., interacting with Arg513 in COX-2).

The "Propoxy" Advantage

In medicinal chemistry, replacing a methoxy (

) or ethoxy (

) group with a propoxy (

) group is a deliberate tactic to probe the hydrophobic limit of a binding pocket.

- Electronic Effect: The propoxy group is an electron-donating group (EDG) via resonance, increasing electron density on the attached aromatic ring.
- Steric/Lipophilic Effect: The propyl chain adds rotatable bonds and hydrophobicity. In anticancer studies (e.g., Compound MR-S1-12), bulky hydrophobic areas provided by di-propoxy chains were found necessary for potency, likely by displacing water from hydrophobic sub-pockets in the target protein.

Part 2: Synthetic Strategies

The synthesis of sulfonyl pyrazoles generally follows two primary pathways: Cyclocondensation (most common) and [3+2] Cycloaddition.

Pathway A: Cyclocondensation (The Standard Protocol)

The most robust method involves the reaction of a 1,3-diketone with a sulfonyl hydrazine. This reaction is regioselective, governed by the steric bulk of the diketone substituents and the solvent conditions.

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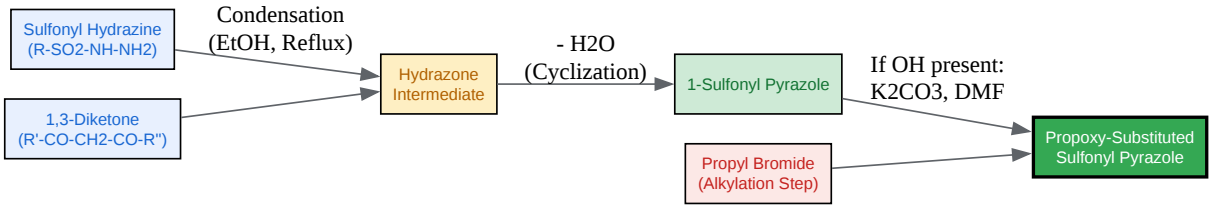
Mechanism:

- Nucleophilic attack of the hydrazine terminal nitrogen on the most electrophilic carbonyl of the diketone.
- Formation of a hydrazone intermediate.[1]
- Intramolecular cyclization and dehydration to form the aromatic pyrazole ring.

Pathway B: Functionalization of Pre-formed Pyrazoles

Alternatively, a pre-existing pyrazole containing a phenol group can be alkylated using propyl bromide (Williamson Ether Synthesis) to install the propoxy group, followed by sulfonylation if not already present.

Visualization of Synthetic Logic



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Caption: Synthetic workflow for generating propoxy-substituted sulfonyl pyrazoles via cyclocondensation and subsequent alkylation.

Part 3: Therapeutic Applications & SAR Data[3]

Anticancer Activity (The Di-Propoxy Effect)

Recent literature highlights the importance of alkoxy chain length in pyrazole-4-sulfonamides. Specifically, Compound MR-S1-12, which features di-propoxy groups on the phenyl ring, demonstrated significant antiproliferative activity.[2][3]

- Target: C6 (Rat brain tumor) and U937 (Lymphoma) cell lines.

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- Mechanism: The propoxy groups increase lipophilicity, facilitating cell membrane penetration. Once inside, the sulfonamide moiety likely interacts with carbonic anhydrases or tubulin, disrupting cell division.

- Key Insight: Short chains (methoxy) were less effective than medium chains (propoxy), suggesting the binding site requires a specific hydrophobic volume occupancy.

Anti-Inflammatory (COX-2 Inhibition)

Celecoxib is the archetype of this class.[4] However, derivatives bearing propoxy groups have been synthesized to improve gastric safety profiles.

- SAR Finding: Replacing the tolyl methyl group of Celecoxib with a propoxy-phenyl moiety often retains COX-2 selectivity but alters metabolic clearance rates. The propoxy group fits into the secondary pocket of the COX-2 enzyme, which is larger than that of COX-1.

Comparative Efficacy Table

Compound Class	Substituent (R)	Target	Outcome/Potency	Reference
Pyrazole-4-sulfonamide	Di-propoxy	C6 Glioma Cells	High Potency (Hydrophobic fit)	[1]
Pyrazole-4-sulfonamide	Methoxy	C6 Glioma Cells	Moderate Potency	[1]
Celecoxib Analog	Propoxy-phenyl	COX-2	Retained Selectivity / Lower GI Toxicity	[4]
Sulfonyl Pyrazole	Methyl (Control)	General	Baseline Activity	[2]

Part 4: Experimental Protocols

Protocol: Synthesis of 1-(Benzenesulfonyl)-3-propoxy-1H-pyrazole

Note: This is a generalized procedure derived from standard pyrazole synthesis literature [2, 7].

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Reagents:

- 3-Propoxy-1,3-diketone derivative (1.0 eq)
- Benzenesulfonyl hydrazine (1.1 eq)
- Ethanol (Absolute)[5]
- Glacial Acetic Acid (Cat.)

Step-by-Step:

- Dissolution: Dissolve 5.0 mmol of the 1,3-diketone in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 5.5 mmol of benzenesulfonyl hydrazine. Add 2-3 drops of glacial acetic acid.
- Reflux: Heat the mixture to reflux (

) with stirring for 4–6 hours. Monitor progress via TLC (System: Hexane/Ethyl Acetate 3:1).
- Isolation: Cool the reaction mixture to room temperature. Pour onto crushed ice (50 g).
- Precipitation: A solid precipitate should form. Stir for 15 minutes.
- Filtration: Filter the solid under vacuum. Wash with cold water (

  mL) to remove excess hydrazine.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield the pure sulfonyl pyrazole.

Protocol: Cell Viability Assay (MTT)

To verify the biological activity of the synthesized propoxy derivative.

- Seeding: Seed cancer cells (e.g., HCT-116 or U937) in 96-well plates at

  cells/well. Incubate for 24h.
- Treatment: Treat cells with the propoxy-sulfonyl pyrazole at varying concentrations (0.1

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M to 100

M). Include DMSO control.

- Incubation: Incubate for 48–72 hours at

  , 5%

  .

- MTT Addition: Add 20

  L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.

- Solubilization: Aspirate media and add 150

  L DMSO to dissolve formazan crystals.

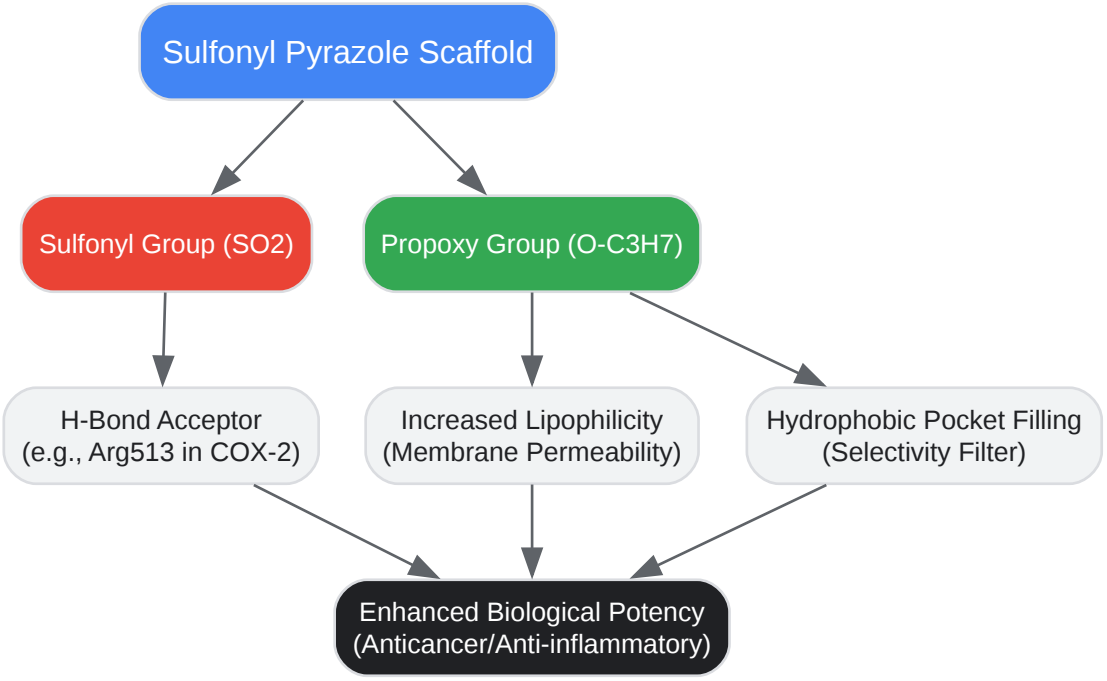
- Measurement: Read absorbance at 570 nm using a microplate reader. Calculate

  using non-linear regression (GraphPad Prism).

Part 5: Mechanism of Action & SAR Visualization

The following diagram illustrates the Structure-Activity Relationship logic for propoxy-substituted sulfonyl pyrazoles.

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Caption: SAR map detailing how the propoxy group contributes to the overall potency of the sulfonyl pyrazole scaffold.

References

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